

CAS number 1211575-84-6 biological data

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Compound of Interest

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An In-Depth Technical Guide to the Biological Activity of GSK343 (CAS 1211575-84-6)

Executive Summary

GSK343 (CAS 1211575-84-6) is a highly potent, cell-permeable, and selective chemical probe for the study of Enhancer of zeste homolog 2 (EZH2), the catalytic core of the Polycomb Repressive Complex 2 (PRC2).[1][2] As a competitive inhibitor of the S-adenosyl-L-methionine (SAM) cofactor, GSK343 effectively blocks the methyltransferase activity of EZH2, leading to a global reduction in histone H3 lysine 27 trimethylation (H3K27me3).[3] This guide provides a comprehensive overview of the biochemical and cellular activity of GSK343, detailing its mechanism of action, its effects on key signaling pathways, and its application in various in vitro and in vivo models of disease, primarily cancer. We synthesize data from foundational studies to provide researchers, scientists, and drug development professionals with a practical and in-depth understanding of this critical epigenetic tool.

The Target: EZH2 and the Polycomb Repressive Complex 2 (PRC2)

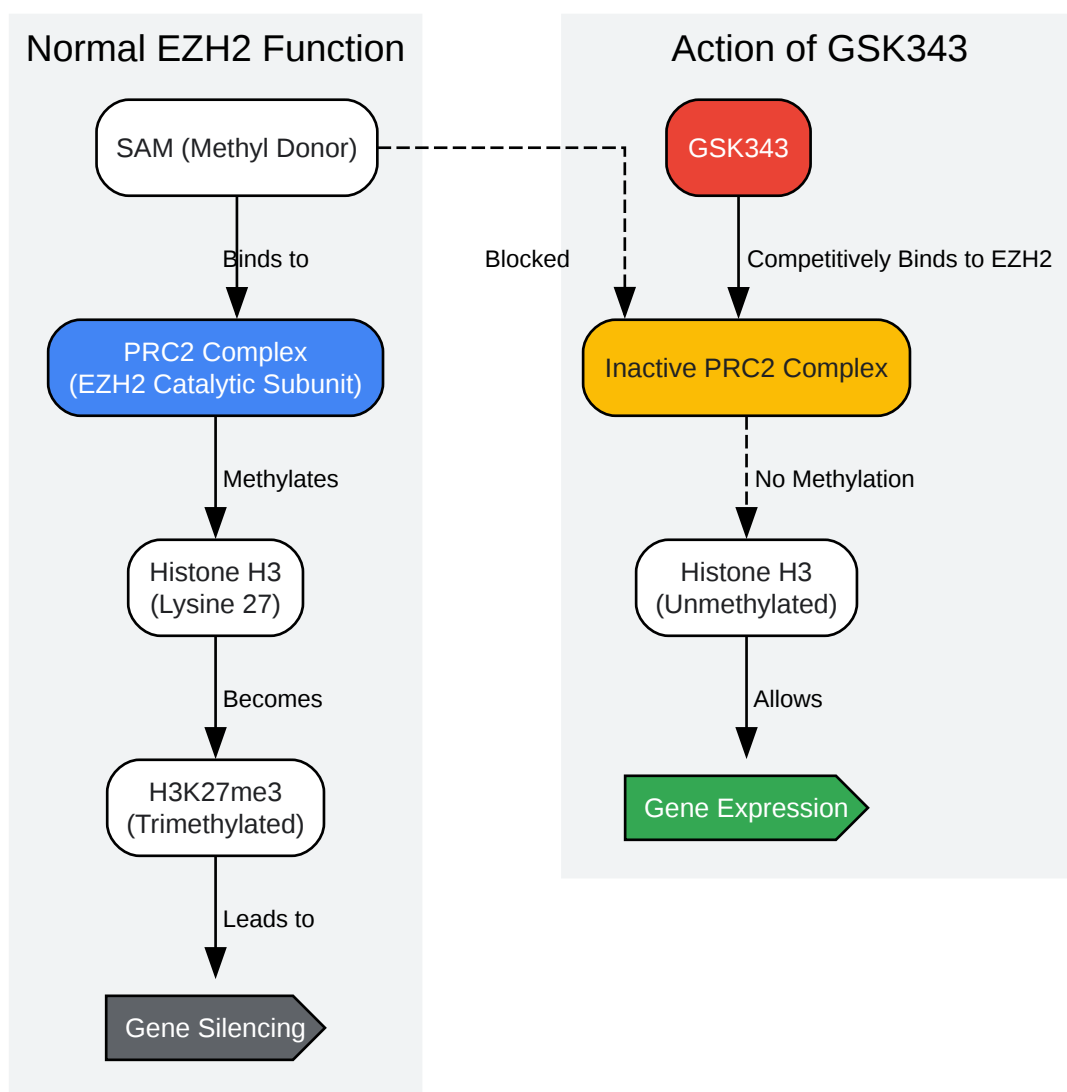
EZH2 is a histone-lysine N-methyltransferase that functions as the engine of the PRC2 complex.[4] PRC2, which also includes essential subunits like EED and SUZ12, plays a pivotal

role in epigenetic regulation.[4] The primary function of EZH2 is to catalyze the transfer of a methyl group from the universal donor SAM to lysine 27 on histone H3.[4] This process, particularly trimethylation (H3K27me3), creates a repressive chromatin mark that leads to the silencing of target gene expression.[5]

This mechanism is fundamental for normal embryonic development, cell differentiation, and maintaining cellular identity.[4] However, the dysregulation of EZH2, through overexpression or gain-of-function mutations, is a common feature in numerous cancers, including lymphomas, glioblastomas, and prostate and breast cancers.[3][6][7] Aberrant EZH2 activity leads to the pathological silencing of tumor suppressor genes, thereby promoting unchecked cell proliferation and tumorigenesis, making it a compelling target for therapeutic intervention.[8][9]

Mechanism of Action: Competitive Inhibition of EZH2

GSK343 functions as a classic competitive inhibitor. It is designed to occupy the binding pocket of the SAM cofactor on the EZH2 enzyme.[3] By competing directly with the endogenous methyl donor, GSK343 prevents EZH2 from catalyzing the methylation of H3K27.[10] This action leads to a time- and dose-dependent global decrease in H3K27me3 levels, which in turn "reawakens" the expression of previously silenced tumor suppressor genes.[10] The high selectivity of GSK343 for EZH2 over most other histone methyltransferases (HMTs) minimizes off-target effects, making it a precise tool for interrogating the specific functions of EZH2.[1][11]



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Caption: Mechanism of GSK343 action on the PRC2 complex.

Biochemical Profile: Potency and Selectivity

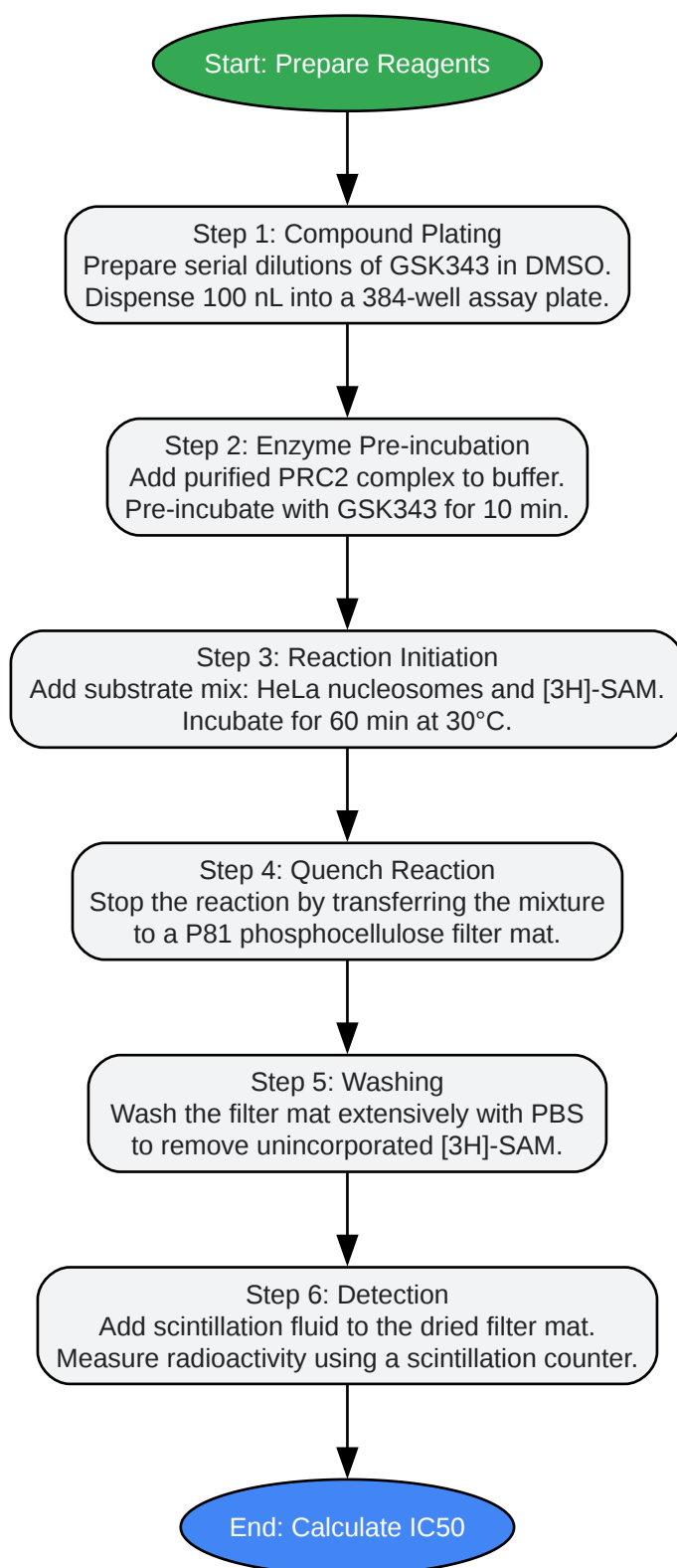
The efficacy of an inhibitor is defined by its potency (how much is needed) and its selectivity (how specifically it binds its target). GSK343 excels in both areas in biochemical assays, which measure direct enzyme-inhibitor interactions in a cell-free system.

Parameter	Value	Assay Type	Reference
EZH2 IC ₅₀	4 nM	Cell-free enzymatic assay	[11]
EZH1 IC ₅₀	~240 nM	Cell-free enzymatic assay	[1][2]
Selectivity vs. EZH1	>60-fold	Cell-free enzymatic assay	[1]
Selectivity vs. other HMTs	>1000-fold	Cell-free enzymatic assay	[1][11]
Binding Kinetics (K _{iapp})	1.2 nM	Cell-free enzymatic assay	[12]

Experimental Protocol: In Vitro EZH2 Histone Methyltransferase (HMT) Assay

This protocol describes a common method to determine the biochemical IC₅₀ of an inhibitor like GSK343 using a radioisotope-based filter binding assay. The principle relies on measuring the transfer of a radiolabeled methyl group from [³H]-SAM to a histone substrate.

Causality: This assay directly quantifies the catalytic activity of the EZH2 enzyme. By measuring the reduction in radiolabeled product in the presence of the inhibitor, we can precisely calculate its potency (IC₅₀). Using a purified, recombinant PRC2 complex ensures that the observed effect is due to direct interaction with the target, not confounding cellular factors.



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Caption: Workflow for a radioisotope-based EZH2 biochemical assay.

Methodology:

- **Compound Preparation:** Prepare a master plate with an 11-point, 1:3 serial dilution of GSK343 in 100% DMSO. Use acoustic dispensing to transfer 100 nL to a 384-well assay plate.[\[11\]](#)
- **Enzyme Incubation:** Add a solution containing the purified 5-member PRC2 complex (e.g., 10 nM final concentration) to the assay plate. Allow a 10-minute pre-incubation period for the inhibitor to bind to the enzyme.[\[11\]](#)
- **Reaction Initiation:** Initiate the methyltransferase reaction by adding the substrate solution containing HeLa nucleosomes (e.g., 5 µg/mL) and [³H]-S-adenosyl-L-methionine ([³H]-SAM, e.g., 0.25 µM).[\[11\]](#)
- **Incubation:** Incubate the reaction plates for 60 minutes at 30°C.[\[11\]](#)
- **Quenching and Filtration:** Stop the reaction by transferring the contents of each well onto a P81 phosphocellulose filter mat. The histone substrate binds to the filter, while unincorporated [³H]-SAM does not.[\[11\]](#)
- **Washing:** Wash the filter mat multiple times with phosphate-buffered saline (PBS) to remove all unbound [³H]-SAM.
- **Detection:** After drying the mat, add a scintillation cocktail and measure the amount of incorporated radioactivity using a microplate scintillation counter.
- **Data Analysis:** Plot the measured counts per minute (CPM) against the logarithm of the inhibitor concentration. Fit the data to a four-parameter dose-response curve to determine the IC₅₀ value.

Cellular Activity and Phenotypic Consequences

While biochemical assays confirm direct target engagement, cellular assays are critical for demonstrating that a compound can cross the cell membrane, engage its target in the complex nuclear environment, and elicit a biological response.

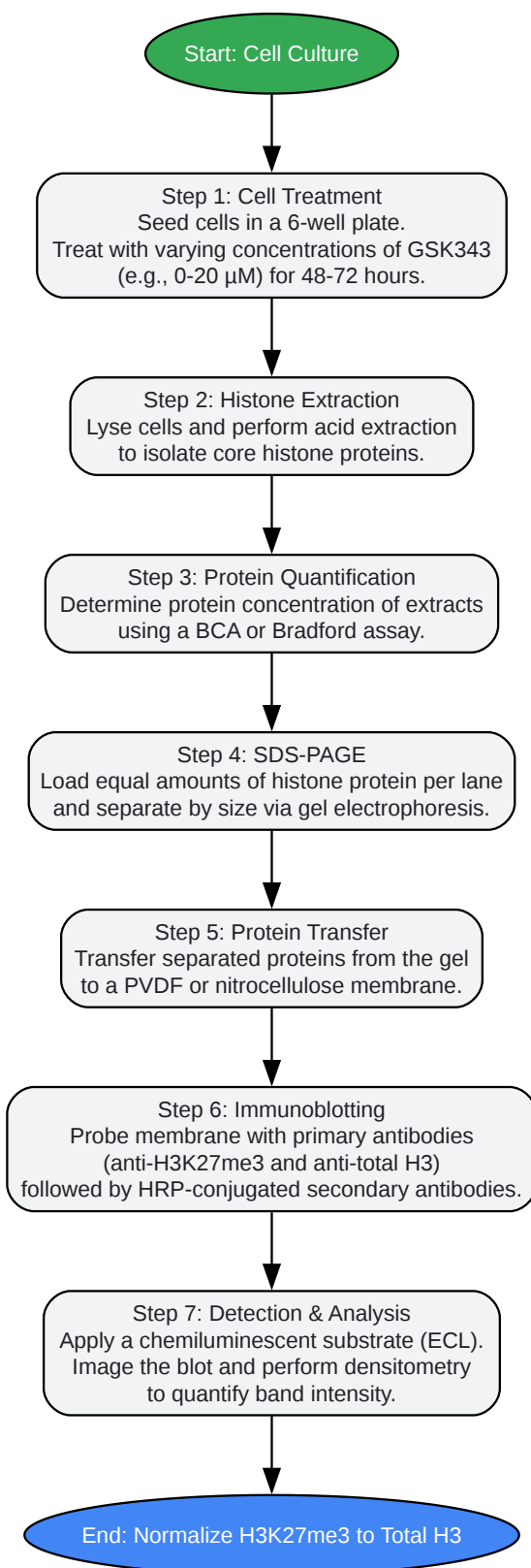
A. Inhibition of Cellular H3K27 Trimethylation

The primary pharmacodynamic marker of EZH2 inhibition in cells is the reduction of H3K27me3 levels. GSK343 robustly decreases this epigenetic mark in a variety of cell lines.

Cell Line	Cancer Type	IC ₅₀ for H3K27me3 Reduction	Assay Type	Reference
HCC1806	Breast Cancer	<200 nM	Immunofluorescence	[1]
Karpas-422	B-cell Lymphoma	Effective at 1-10 μ M (72h)	Western Blot	[12]
T24R / 5637R	Bladder Cancer	Effective at 20 μ M (48h)	Western Blot	[3]

Experimental Protocol: Cellular H3K27me3 Western Blot Assay

Causality: This protocol validates the on-target activity of GSK343 within a cell. A reduction in the H3K27me3 signal, normalized to the total amount of histone H3, provides direct evidence that the inhibitor is engaging EZH2 and blocking its methyltransferase function. This is a crucial step to link target inhibition with a downstream phenotypic outcome.



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Caption: Workflow for Western Blot analysis of H3K27me3 levels.

Methodology:

- **Cell Culture and Treatment:** Seed cancer cells (e.g., T24 bladder cancer cells) in 6-well plates and allow them to adhere. Treat the cells with a dose range of GSK343 (e.g., 0, 5, 10, 20 μ M) for 48 hours.[3]
- **Histone Extraction:** Harvest the cells and perform histone extraction using a commercial kit or a standard acid extraction protocol.
- **Quantification:** Measure the protein concentration of the histone extracts to ensure equal loading.
- **Gel Electrophoresis (SDS-PAGE):** Load 10-20 μ g of histone extract per lane onto a 15% polyacrylamide gel and separate the proteins by size.
- **Membrane Transfer:** Transfer the proteins from the gel to a PVDF membrane.
- **Blocking:** Block the membrane with 5% non-fat milk or bovine serum albumin (BSA) in TBST for 1 hour to prevent non-specific antibody binding.
- **Antibody Incubation:** Incubate the membrane overnight at 4°C with a primary antibody specific for H3K27me3. Subsequently, wash the membrane and incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody.
- **Loading Control:** Strip the membrane and re-probe with a primary antibody for total Histone H3 as a loading control.
- **Detection:** Visualize the protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system. Quantify the band intensities using software like ImageJ.
- **Analysis:** Normalize the intensity of the H3K27me3 band to the corresponding total H3 band to determine the relative reduction in methylation.

B. Anti-Proliferative and Pro-Apoptotic Effects

By reactivating tumor suppressor genes, GSK343 effectively suppresses the growth of various cancer cell lines and can induce programmed cell death (apoptosis).

Cell Line	Cancer Type	Effect	IC ₅₀ / Concentration	Reference
U87, U138, A172	Glioblastoma	Reduced Viability	Effective at 1-50 μ M	[6]
U87, LN229	Glioblastoma	Reduced Proliferation	IC ₅₀ $\approx$ 5 μ M	[10]
T24R, 5637R	Bladder Cancer	Reduced Viability	Effective at 20 μ M	[3]
LNCaP	Prostate Cancer	Growth Inhibition	IC ₅₀ = 2.9 μ M	[12]
U87	Glioblastoma	Increased Apoptosis	Effective at 10-25 μ M	[6]
T24R, 5637R	Bladder Cancer	Increased Apoptosis	Effective at 20 μ M	[3]

C. Inhibition of Cell Migration and Invasion

EZH2 is known to promote the Epithelial-to-Mesenchymal Transition (EMT), a process that enhances cell motility and is crucial for metastasis. GSK343 can reverse key markers of EMT, thereby reducing the invasive potential of cancer cells.[6][7]

- In Glioblastoma Cells: GSK343 treatment leads to a dose-dependent increase in the epithelial marker E-cadherin and a decrease in the mesenchymal marker N-cadherin.[6]
- In Bladder Cancer Cells: Treatment with 20 μ M GSK343 significantly impairs migration and invasion capabilities in cisplatin-resistant cells.[3]

Experimental Protocol: Transwell Invasion Assay

Causality: This assay models a key step in metastasis: the invasion of cells through an extracellular matrix. By coating the transwell insert with a basement membrane matrix (e.g., Matrigel), we can specifically measure invasive capacity, not just migration. A reduction in the number of invading cells following GSK343 treatment provides strong functional evidence of its anti-metastatic potential.

Methodology:

- Cell Pre-treatment: Culture cancer cells (e.g., T24R bladder cancer cells) and treat with GSK343 (e.g., 20 μ M) or vehicle control (DMSO) for 48 hours.[3]
- Insert Preparation: Coat the top of a Transwell insert (8 μ m pore size) with a thin layer of Matrigel and allow it to solidify.
- Cell Seeding: Harvest the pre-treated cells and resuspend them in serum-free media. Seed a defined number of cells (e.g., 5×10^4) into the upper chamber of the Matrigel-coated insert.
- Chemoattractant: Fill the lower chamber with media containing a chemoattractant, such as 10% fetal bovine serum (FBS), to encourage cell invasion.[3]
- Incubation: Incubate the plate for 24-48 hours to allow for cell invasion through the Matrigel and the porous membrane.
- Fixation and Staining: Carefully remove the non-invading cells from the top of the insert with a cotton swab. Fix the cells that have invaded to the underside of the membrane with paraformaldehyde and stain them with crystal violet.
- Quantification: Elute the crystal violet stain and measure its absorbance with a plate reader, or count the number of stained cells in several microscopic fields for each insert.
- Analysis: Compare the number of invading cells in the GSK343-treated group to the vehicle control group.

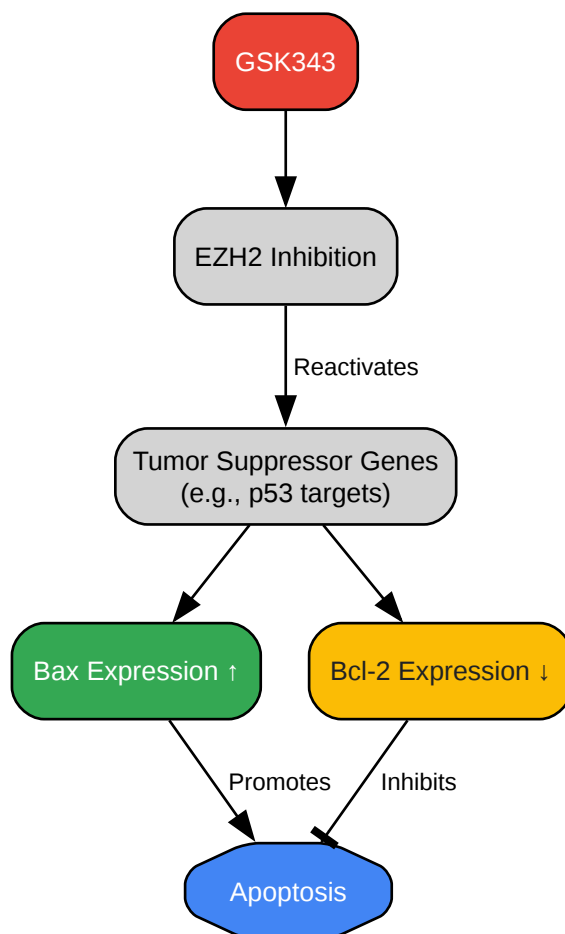
Modulation of Key Signaling Pathways

The phenotypic effects of GSK343 are driven by its ability to alter gene expression programs controlled by EZH2. This leads to the modulation of several critical cancer-related signaling pathways.

A. Apoptosis Pathway

GSK343 promotes apoptosis by altering the balance of pro- and anti-apoptotic proteins of the Bcl-2 family. Treatment increases the expression of the pro-apoptotic protein Bax while

decreasing the expression of the anti-apoptotic protein Bcl-2, tipping the cellular scale towards programmed cell death.[6][13][14]



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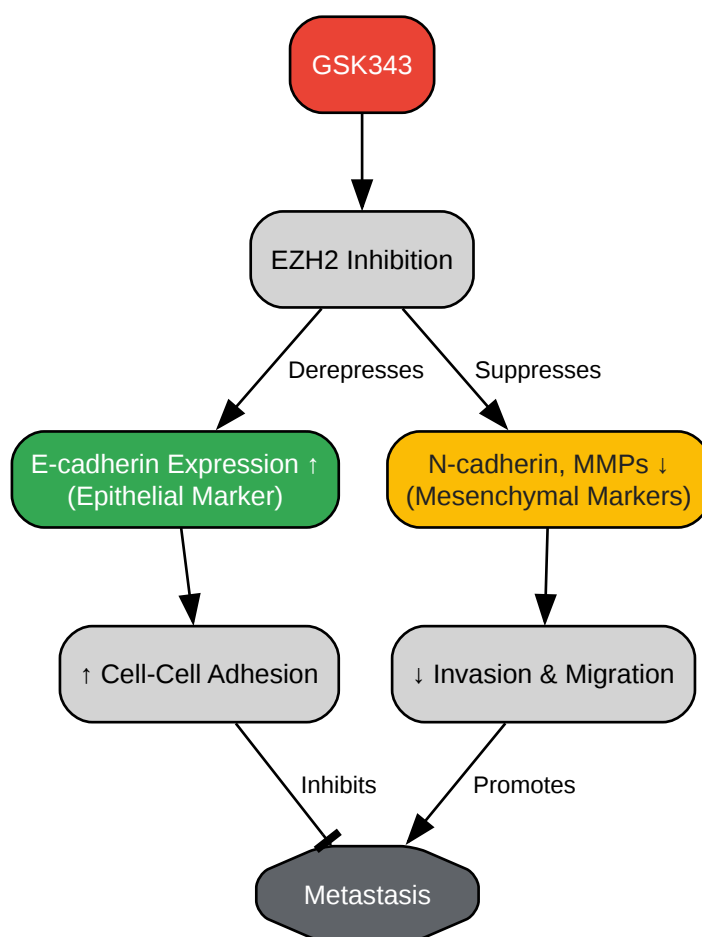
Caption: GSK343-mediated induction of apoptosis.

B. NF- κ B Inflammatory Pathway

In glioblastoma models, GSK343 has been shown to counteract inflammation by inhibiting the canonical NF- κ B pathway. It reduces the expression of NF- κ B and IKK β , leading to increased expression of the inhibitor I κ B- α . This, in turn, decreases the levels of pro-inflammatory cytokines like IL-1 β and TNF- α . [6]

C. Epithelial-Mesenchymal Transition (EMT) Pathway

EZH2 can directly repress the expression of E-cadherin (CDH1), a key epithelial cell adhesion molecule. By inhibiting EZH2, GSK343 lifts this repression, increasing E-cadherin levels. Concurrently, it reduces the expression of mesenchymal markers like N-cadherin and matrix metalloproteinases (MMPs), effectively hindering the EMT process.[6]



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Caption: Reversal of EMT by GSK343.

In Vivo Biological Data

While GSK343 is widely used as an in vitro tool, several studies have successfully employed it in vivo to demonstrate anti-tumor efficacy and other therapeutic effects. However, it is important to note that some sources describe it as having poor pharmacokinetic properties and rapid systemic clearance, suggesting that more recent, optimized EZH2 inhibitors may be better

suited for extensive animal studies.^[2] Despite this, the existing data provide valuable proof-of-concept for EZH2 inhibition in various disease models.

Disease Model	Animal Model	Dose & Route	Key Outcomes	Reference
Glioblastoma	Mouse Xenograft	5-10 mg/kg, i.p.	Reduced tumor growth, restored E-cadherin expression	[6]
Neuroblastoma	Mouse Xenograft	Not specified	Significantly decreased tumor growth	[15]
Glioma	Mouse Xenograft	Not specified	Suppressed tumor growth, increased survival	[7][10]
Sepsis-induced Injury	Mouse (CLP model)	i.v. injection	Rescued intestinal injury, reduced inflammation	[13]
Parkinson's Disease	Mouse (MPTP model)	1-10 mg/kg, i.p.	Improved behavioral deficits, attenuated neuroinflammation	[14]

Conclusion and Future Directions

GSK343 (CAS 1211575-84-6) is an indispensable chemical probe for elucidating the biological functions of EZH2. Its high potency and selectivity have enabled researchers to dissect the role of H3K27me3-mediated gene silencing in cancer and other diseases. The wealth of in vitro data demonstrates its ability to inhibit cell proliferation, induce apoptosis, and reverse mesenchymal phenotypes across a broad range of cancer types.

While its utility for in vivo studies warrants careful consideration of its pharmacokinetics, the successful application of GSK343 in multiple preclinical models has validated EZH2 as a therapeutic target and paved the way for the development of clinical-grade EZH2 inhibitors. Future research using GSK343 will likely continue to uncover novel EZH2-regulated pathways and identify new therapeutic contexts where epigenetic modulation may be beneficial.

References

- Structural Genomics Consortium. GSK343. [\[Link\]](#)
- Scuderi, S. A., et al. (2022). GSK343, an Inhibitor of Enhancer of Zeste Homolog 2, Reduces Glioblastoma Progression through Inflammatory Process Modulation: Focus on Canonical and Non-Canonical NF- κ B/I κ B α Pathways. International Journal of Molecular Sciences. [\[Link\]](#)
- Chen, X., et al. (2024). GSK343, an inhibitor of EZH2, prevents acquired cisplatin resistance in bladder cancer. Cancer Cell International. [\[Link\]](#)
- Wang, L., et al. (2013). Development of Multiple Cell-Based Assays for the Detection of Histone H3 Lys27 Trimethylation (H3K27me3). Journal of Biomolecular Screening. [\[Link\]](#)
- Yu, T., et al. (2017). The EZH2 inhibitor GSK343 suppresses cancer stem-like phenotypes and reverses mesenchymal transition in glioma cells. Oncotarget. [\[Link\]](#)
- Fasbender, A., et al. (2017). Identification and characterization of second-generation EZH2 inhibitors with extended residence times and improved biological activity. Journal of Biological Chemistry. [\[Link\]](#)
- Wikipedia. EZH2. [\[Link\]](#)
- Zhu, Y., et al. (2024). SETD2 and EZH2: Two epigenetic drivers of prostate cancer. Clinica Chimica Acta. [\[Link\]](#)
- Pfizer. Revealing EZH2 as an Epigenetic Modifier I EZH2 and Cancer. [\[Link\]](#)
- Liu, M., et al. (2021). EZH2 inhibitor GSK343 inhibits sepsis-induced intestinal disorders. Experimental and Therapeutic Medicine. [\[Link\]](#)

- Yu, T., et al. (2017). The EZH2 inhibitor GSK343 suppresses cancer stem-like phenotypes and reverses mesenchymal transition in glioma cells. *Oncotarget*. [[Link](#)]
- Chien, C. W., et al. (2016). In silico and experimental analyses predict the therapeutic value of an EZH2 inhibitor GSK343 against hepatocellular carcinoma through the induction of metallothionein genes. *Oncoscience*. [[Link](#)]
- BellBrook Labs. EZH2 Assay | EZH2 Inhibitor Screening Kit | AptaFluor Application. [[Link](#)]
- Trovato, A., et al. (2023). Neuroprotective effects of GSK-343 in an in vivo model of MPTP-induced nigrostriatal degeneration. *Journal of Neuroinflammation*. [[Link](#)]
- EpigenTek. EpiQuik In Situ Histone H3K27 Tri-Methylation Assay Kit. [[Link](#)]
- Pang, L., et al. (2021). Pharmacological inhibition of noncanonical EED-EZH2 signaling overcomes chemoresistance in prostate cancer. *Theranostics*. [[Link](#)]
- Chemical Probes Portal. GSK343: A Selective, Cell-Permeable EZH2 Inhibitor for Epigenetic Cancer Research. [[Link](#)]
- Phelps, H. M., et al. (2021). EZH2 inhibition decreases neuroblastoma proliferation and in vivo tumor growth. *PLOS One*. [[Link](#)]
- Wang, Y., et al. (2023). The roles of EZH2 in cancer and its inhibitors. *Cell & Bioscience*. [[Link](#)]
- Copeland, R. A., et al. (2013). Cell-based assays to support the profiling of small molecules with histone methyltransferase and demethylase modulatory activity. *Epigenetics*. [[Link](#)]
- Garlick, J. M., et al. (2015). Quantification of Histone H3 Lys27 Trimethylation (H3K27me3) by High-Throughput Microscopy Enables Cellular Large-Scale Screening for Small-Molecule EZH2 Inhibitors. *Journal of Biomolecular Screening*. [[Link](#)]
- Mannino, F., et al. (2024). Pharmacological Inhibition of EZH2 by GSK-343 Attenuates Neuroinflammation in a Mouse Model of Spinal Cord Injury. *Journal of Neurochemistry*. [[Link](#)]

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Sources

- [1. GSK343 | Structural Genomics Consortium \[thesgc.org\]](#)
- [2. agouti-related-protein.com \[agouti-related-protein.com\]](#)
- [3. GSK343, an inhibitor of EZH2, prevents acquired cisplatin resistance in bladder cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. EZH2 - Wikipedia \[en.wikipedia.org\]](#)
- [5. Cell-based assays to support the profiling of small molecules with histone methyltransferase and demethylase modulatory activity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. GSK343, an Inhibitor of Enhancer of Zeste Homolog 2, Reduces Glioblastoma Progression through Inflammatory Process Modulation: Focus on Canonical and Non-Canonical NF- \$\kappa\$ B/I \$\kappa\$ B \$\alpha\$ Pathways - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. The EZH2 inhibitor GSK343 suppresses cancer stem-like phenotypes and reverses mesenchymal transition in glioma cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. ezh2andcancer.com \[ezh2andcancer.com\]](#)
- [9. The roles of EZH2 in cancer and its inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. The EZH2 inhibitor GSK343 suppresses cancer stem-like phenotypes and reverses mesenchymal transition in glioma cells | Oncotarget \[oncotarget.com\]](#)
- [11. selleckchem.com \[selleckchem.com\]](#)
- [12. medchemexpress.com \[medchemexpress.com\]](#)
- [13. spandidos-publications.com \[spandidos-publications.com\]](#)
- [14. Neuroprotective effects of GSK-343 in an in vivo model of MPTP-induced nigrostriatal degeneration - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. EZH2 inhibition decreases neuroblastoma proliferation and in vivo tumor growth | PLOS One \[journals.plos.org\]](#)
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